An In-depth Technical Guide to the Spectroscopic Characterization of 1,5-Decadiyne

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Compound of Interest

Compound Name:	*1,5-Decadiyne*
CAS No.:	*53963-03-4*
Cat. No.:	*B3029129*

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This technical guide provides a comprehensive analysis of the spectroscopic data for **1,5-decadiyne** ($C_{10}H_{14}$), a molecule of interest in synthetic chemistry.[1][2][3][4] Intended for researchers, scientists, and professionals in drug development, this document delves into the nuances of Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) as applied to this non-conjugated di-alkyne. The focus is on the practical interpretation of spectral data, grounded in the fundamental principles of chemical structure and reactivity.

Introduction: The Structural Significance of 1,5-Decadiyne

1,5-Decadiyne is a ten-carbon chain containing two triple bonds, one terminal and one internal. This unique arrangement provides a rich scaffold for chemical modification and makes it a valuable building block in organic synthesis. Accurate and unambiguous characterization of this molecule is paramount for its effective utilization. Spectroscopic methods offer a powerful, non-destructive means to elucidate and confirm its molecular structure. This guide will explore the characteristic spectroscopic signatures of **1,5-decadiyne**, providing the reader with the expertise to identify and analyze this compound with confidence.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Environment

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. By probing the magnetic properties of atomic nuclei, we can gain detailed information about the chemical environment of each atom.

^{1}H NMR Spectroscopy of 1,5-Decadiyne

The proton NMR spectrum of **1,5-decadiyne** is expected to show distinct signals corresponding to the different types of protons in the molecule. The terminal alkyne proton is particularly diagnostic. Protons bound to sp-hybridized carbons of a terminal alkyne typically resonate in the range of δ 1.7-3.1 ppm.[5] This upfield shift, relative to vinylic protons, is a consequence of the cylindrical magnetic anisotropy of the carbon-carbon triple bond, which creates a shielding effect.[5]

Predicted ^{1}H NMR Chemical Shifts and Splitting Patterns:

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity
H-1 (≡C-H)	~1.8 - 2.2	Triplet (t)
H-2 (-CH$_2$-C≡)	~2.1 - 2.4	Multiplet (m)
H-3 (-CH$_2$-)	~1.4 - 1.6	Multiplet (m)
H-4 (-CH$_2$-)	~1.4 - 1.6	Multiplet (m)
H-7 (-CH$_2$-C≡)	~2.1 - 2.4	Multiplet (m)
H-8 (-CH$_2$-)	~1.4 - 1.6	Multiplet (m)
H-9 (-CH$_2$-)	~1.4 - 1.6	Multiplet (m)
H-10 (-CH$_3$)	~0.9 - 1.0	Triplet (t)

Note: These are predicted values and may vary slightly based on solvent and experimental conditions.

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The propargylic protons (H-2 and H-7) are expected to be deshielded relative to the other methylene protons due to the proximity of the electron-withdrawing triple bonds. Long-range coupling between the terminal alkyne proton and the propargylic protons at C-2 is also anticipated.[5]

^{13}C NMR Spectroscopy of 1,5-Decadiyne

The carbon NMR spectrum provides complementary information, revealing the electronic environment of each carbon atom. The sp-hybridized carbons of the alkyne functional groups are particularly noteworthy, typically appearing in the range of 65-90 ppm.[6]

Predicted ^{13}C NMR Chemical Shifts:

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-1 (≡C-H)	~68
C-2 (≡C-)	~84
C-3 (-CH_2-)	~18
C-4 (-CH_2-)	~28
C-5 (≡C-)	~80
C-6 (≡C-)	~80
C-7 (-CH_2-)	~19
C-8 (-CH_2-)	~31
C-9 (-CH_2-)	~22
C-10 (-CH_3)	~13

Note: These are predicted values and may vary slightly based on solvent and experimental conditions.[7]

Experimental Protocol for NMR Data Acquisition

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- Sample Preparation: Dissolve approximately 5-10 mg of **1,5-decadiyne** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.
- ^{1}H NMR Acquisition: Acquire the proton spectrum using a standard pulse sequence. A spectral width of 12-15 ppm and a sufficient number of scans to achieve a good signal-to-noise ratio are recommended.
- ^{13}C NMR Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence. A wider spectral width (e.g., 0-220 ppm) is necessary. A larger number of scans will be required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- Data Processing: Process the acquired free induction decays (FIDs) by applying a Fourier transform, phase correction, and baseline correction. Integrate the proton signals and reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective technique for identifying the presence of specific functional groups within a molecule. For **1,5-decadiyne**, the key vibrational modes are associated with the C-H and C≡C bonds of the alkyne moieties.

Characteristic IR Absorptions for **1,5-Decadiyne**:

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Functional Group	Vibrational Mode	Expected Wavenumber (cm^{-1})	Intensity
≡C-H (Terminal Alkyne)	Stretching	3330 - 3270	Strong, Narrow
C≡C (Terminal Alkyne)	Stretching	2140 - 2100	Weak to Medium
C≡C (Internal Alkyne)	Stretching	2260 - 2190	Weak to Very Weak
C-H (sp^3)	Stretching	3000 - 2850	Medium to Strong

The ≡C-H stretch of the terminal alkyne is a particularly sharp and intense absorption, making it a highly diagnostic peak.[8] The C≡C stretching vibrations are generally weaker. The internal C≡C stretch may be very weak or even absent if the molecule is highly symmetrical, although in the case of **1,5-decadiyne**, some dipole moment change is expected, rendering it IR-active.[5]

Experimental Protocol for IR Data Acquisition (ATR)

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal is clean. Record a background spectrum.
- Sample Application: Place a small drop of neat **1,5-decadiyne** directly onto the ATR crystal.
- Data Acquisition: Collect the sample spectrum. Typically, 16-32 scans are co-added to obtain a high-quality spectrum.
- Data Processing: The software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization, offering valuable clues about its structure.

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For **1,5-decadiyne** ($C_{10}H_{14}$), the molecular ion peak ($[M]^+$) would be expected at an m/z (mass-to-charge ratio) corresponding to its molecular weight, which is approximately 134.22 g/mol .[3][4] Electron ionization (EI) is a common technique that can induce characteristic fragmentation.

Predicted Key Fragments in the Mass Spectrum of **1,5-Decadiyne**:

m/z	Possible Fragment
134	$[C_{10}H_{14}]^+$ (Molecular Ion)
119	$[M - CH_3]^+$
105	$[M - C_2H_5]^+$
91	$[M - C_3H_7]^+$
79	$[C_6H_7]^+$ (Propargyl cation derivatives)
67	$[C_5H_7]^+$
53	$[C_4H_5]^+$

The fragmentation pattern will be influenced by the stability of the resulting carbocations. Cleavage at the propargylic positions is often favored.

Experimental Protocol for GC-MS Data Acquisition

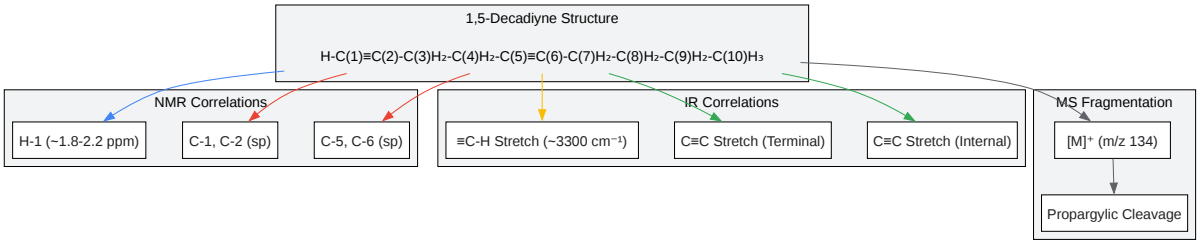
- Sample Preparation: Prepare a dilute solution of **1,5-decadiyne** in a volatile organic solvent (e.g., dichloromethane or hexane).
- GC Separation: Inject the sample into a gas chromatograph (GC) equipped with an appropriate column (e.g., a non-polar capillary column) to separate the analyte from any impurities.
- Ionization: As the compound elutes from the GC column, it enters the mass spectrometer's ion source (e.g., an electron ionization source).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole).

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- Detection: The detector records the abundance of each ion, generating a mass spectrum.

Visualizing Spectroscopic Correlations

The following diagrams illustrate the relationships between the molecular structure of **1,5-decadiyne** and its expected spectroscopic signatures.



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Caption: Correlation of **1,5-decadiyne** structure with key spectroscopic features.

Conclusion

The spectroscopic characterization of **1,5-decadiyne** is a straightforward process when guided by a solid understanding of the principles of NMR, IR, and MS. The presence of both terminal and internal alkyne functionalities provides a rich set of diagnostic signals that, when analyzed in concert, allow for the unambiguous confirmation of its structure. The data and protocols presented in this guide serve as a valuable resource for scientists engaged in the synthesis and application of this versatile chemical building block.

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